

# An In-depth Technical Guide to 2,2-Dimethylpentanal: Chemical Properties and Structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2-Dimethylpentanal

Cat. No.: B085100

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This technical guide provides a comprehensive overview of the chemical properties, structure, and available experimental data for **2,2-Dimethylpentanal**. The information is intended to support research, development, and safety assessments of this compound.

## Chemical Structure and Identification

**2,2-Dimethylpentanal**, also known as 2,2-dimethylvaleraldehyde, is an aliphatic aldehyde with a branched hydrocarbon chain. Its structure is characterized by a pentanal backbone with two methyl groups attached to the alpha-carbon (the carbon atom adjacent to the carbonyl group).

Table 1: Compound Identification<sup>[1]</sup>

Identifier	Value
IUPAC Name	<b>2,2-dimethylpentanal</b>
Synonyms	2,2-Dimethylvaleraldehyde, Pentanal, 2,2-dimethyl-
CAS Number	14250-88-5
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O
SMILES	CCCC(C)(C)C=O

| InChI Key | YMXAGROUPXPGFLB-UHFFFAOYSA-N |

## Physicochemical Properties

**2,2-Dimethylpentanal** is a flammable liquid. A summary of its key physicochemical properties is presented below.

Table 2: Physicochemical Properties of **2,2-Dimethylpentanal**

Property	Value	Source
Molecular Weight	<b>114.19 g/mol</b>	<a href="#">[1]</a>
Boiling Point	136.4 °C at 760 mmHg	
Melting Point	Not available	<a href="#">[2]</a>
Density	0.807 g/cm <sup>3</sup>	
Flash Point	24.5 °C	
Vapor Pressure	7.38 mmHg at 25°C	
Refractive Index	1.404	

| LogP | 2.01 | |

## Experimental Protocols

Detailed experimental protocols for the synthesis and spectroscopic characterization of **2,2-Dimethylpentanal** are crucial for its application in research and development.

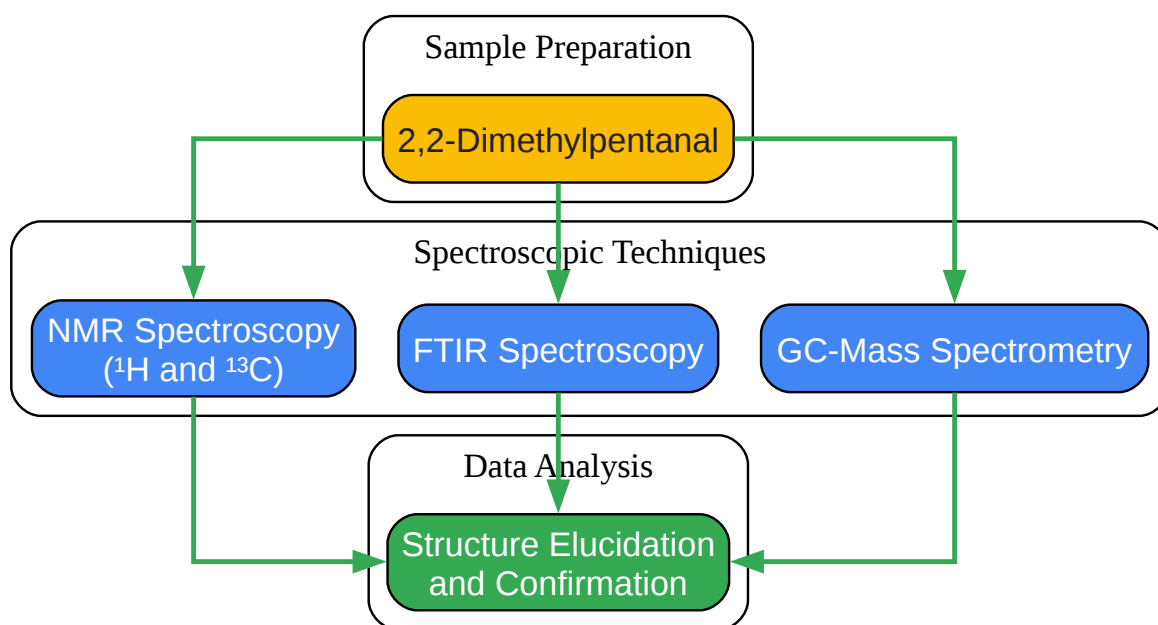
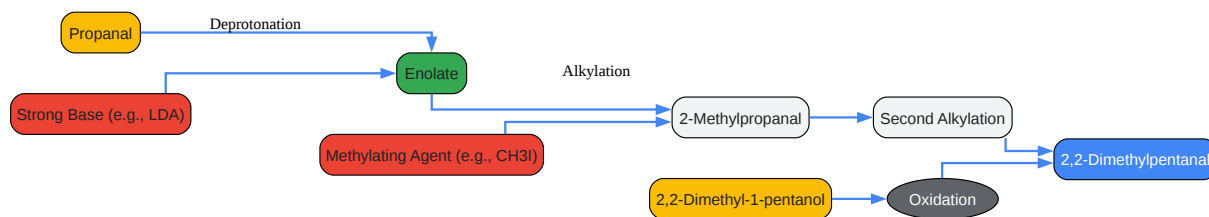
## Synthesis of 2,2-Dimethylpentanal

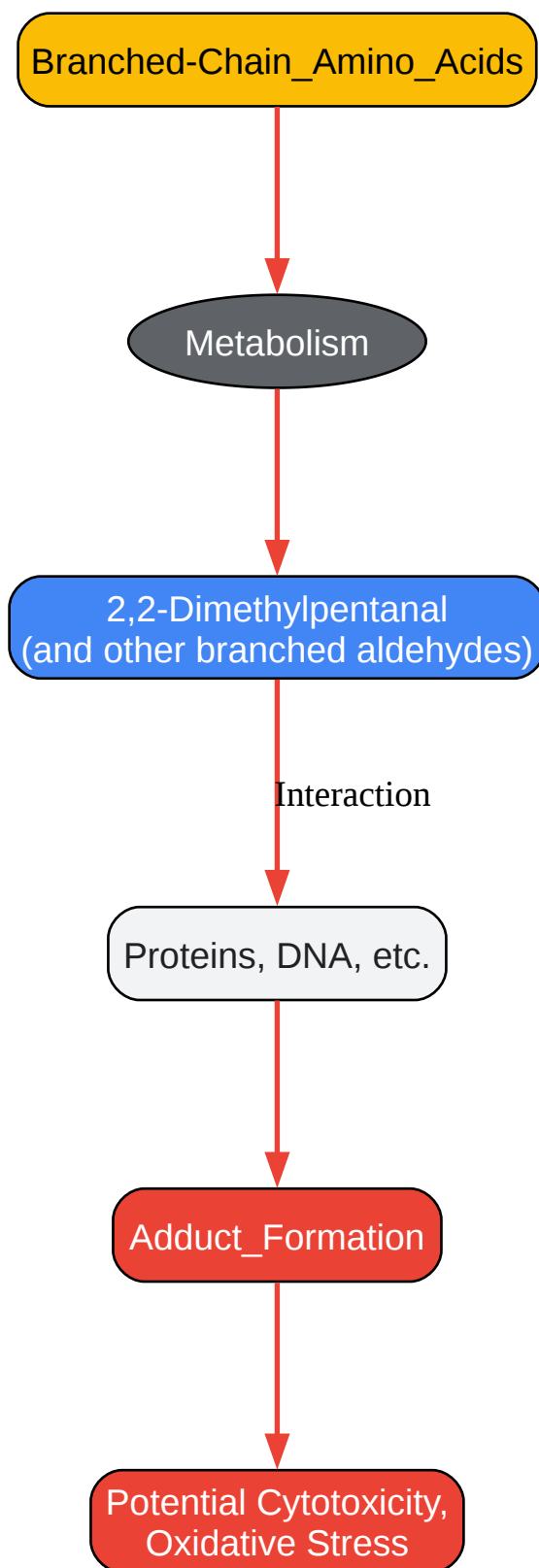
A documented method for the synthesis of **2,2-dimethylpentanal** is described in the Journal of the American Chemical Society, 1959, volume 81, page 3379.[2] While the full detailed protocol from this specific publication is not readily available in open-access domains, the general approach to synthesizing  $\alpha,\alpha$ -dialkyl aldehydes often involves the alkylation of an appropriate starting material. One common strategy is the alkylation of a pre-formed enolate or a related reactive intermediate.

A plausible synthetic route, based on general organic chemistry principles for the formation of related structures, is the alkylation of a propanal derivative. For instance, the reaction of the enolate of propanal with a suitable alkylating agent in the presence of a strong base is a common method for introducing alkyl groups at the  $\alpha$ -position. To achieve gem-dimethyl substitution, a two-step alkylation or the use of a pre-functionalized starting material would be necessary.

Another potential approach is the oxidation of the corresponding primary alcohol, 2,2-dimethyl-1-pentanol.

Logical Synthesis Workflow:





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## References

- 1. 2,2-Dimethylvaleraldehyde | C<sub>7</sub>H<sub>14</sub>O | CID 84292 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemsynthesis.com [chemsynthesis.com]
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Address: 3281 E Guasti Rd

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